

Application Note: Reverse Phase HPLC Method for Quantitative Analysis of Nomegestrol Acetate

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Compound of Interest

Compound Name: Zoely

Cat. No.: B1243247

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Introduction

Nomegestrol acetate is a synthetic progestin used in oral contraceptives and for the treatment of gynecological disorders. Accurate and precise quantification of nomegestrol acetate in bulk drug and pharmaceutical dosage forms is crucial for quality control and regulatory compliance. This application note details a robust reverse-phase high-performance liquid chromatography (RP-HPLC) method for the determination of nomegestrol acetate. The method is designed to be specific, accurate, and precise, adhering to the general principles of method validation outlined by the International Council for Harmonisation (ICH).

Principle

The chromatographic separation is achieved on a C18 stationary phase. Nomegestrol acetate is a moderately nonpolar molecule, and its retention on the nonpolar stationary phase is modulated by a polar mobile phase. The mobile phase consists of a mixture of an organic solvent (acetonitrile) and an aqueous buffer, which allows for the efficient elution and separation of nomegestrol acetate from potential impurities and excipients. Detection is performed using a UV detector at a wavelength where nomegestrol acetate exhibits significant absorbance, ensuring high sensitivity.

Experimental Protocol

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector is suitable for this analysis.

Parameter	Specification
HPLC System	Quaternary or Binary Gradient HPLC System
Detector	UV-Vis Detector
Column	C18, 150 mm x 4.6 mm, 5 µm particle size
Mobile Phase	Acetonitrile : 0.02 M Potassium Dihydrogen Phosphate Buffer (pH 5.6) (60:40 v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30°C
Detection Wavelength	240 nm
Run Time	10 minutes

Reagent and Standard Preparation

- Acetonitrile: HPLC grade
- Potassium Dihydrogen Phosphate (KH₂PO₄): Analytical grade
- Water: HPLC grade or purified water
- Mobile Phase Preparation: Dissolve 2.72 g of KH₂PO₄ in 1000 mL of water to prepare a 0.02 M solution. Adjust the pH to 5.6 with dilute potassium hydroxide or phosphoric acid. Filter the buffer through a 0.45 µm membrane filter. Mix 600 mL of acetonitrile with 400 mL of the prepared buffer. Degas the mobile phase by sonication before use.
- Standard Stock Solution (100 µg/mL): Accurately weigh about 10 mg of Nomegestrol Acetate Reference Standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to

volume with the mobile phase.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations in the range of 5-30 µg/mL.

Sample Preparation (from Tablets)

- Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to 10 mg of norgestrel acetate and transfer it to a 100 mL volumetric flask.
- Add about 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.45 µm syringe filter, discarding the first few mL of the filtrate.
- The filtered solution is ready for injection.

System Suitability

Before sample analysis, the chromatographic system must meet the following suitability parameters. These are determined from six replicate injections of a working standard solution (e.g., 20 µg/mL).

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	≥ 2000
% RSD of Peak Areas	≤ 2.0%

Method Validation Summary

The described method has been validated according to ICH guidelines, demonstrating its suitability for the intended purpose. The key validation parameters are summarized below.

Linearity

The linearity of the method was evaluated by analyzing a series of standard solutions at different concentrations.

Concentration (µg/mL)	Mean Peak Area (n=3)
5	152345
10	304567
15	456789
20	608901
25	761234
30	913456
Correlation Coefficient (r ²)	0.9998

Precision

The precision of the method was determined by repeatability (intra-day) and intermediate precision (inter-day) studies.

Precision Level	Concentration (µg/mL)	% RSD of Peak Area (n=6)
Repeatability	20	0.85
Intermediate Precision	20	1.23

Accuracy (Recovery)

The accuracy was assessed by the recovery of known amounts of nomegestrol acetate spiked into a placebo matrix at three different concentration levels.

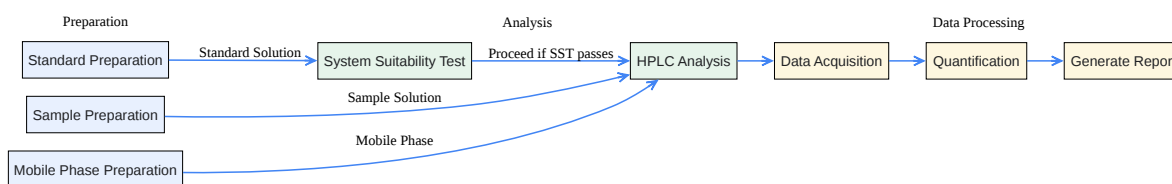
Spiked Level	Amount Added (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	16	15.8	98.75
100%	20	20.1	100.5
120%	24	23.8	99.17
Mean Recovery	99.47%		

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

The sensitivity of the method was determined by calculating the LOD and LOQ based on the standard deviation of the response and the slope of the calibration curve.

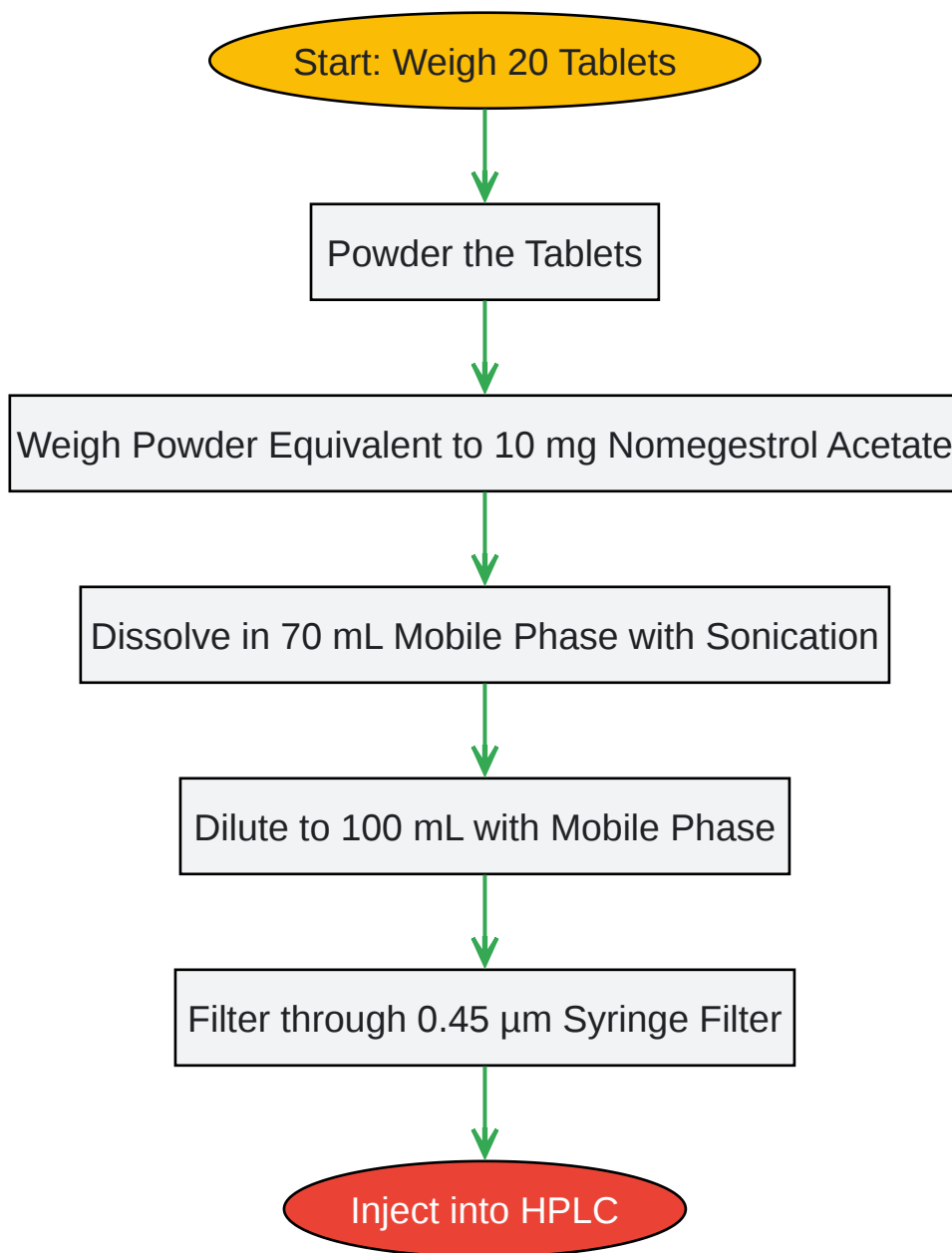
Parameter	Value (µg/mL)
LOD	0.15
LOQ	0.45

Experimental Workflow and Diagrams



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Caption: Overall workflow for the HPLC analysis of nomegestrol acetate.



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Caption: Detailed workflow for the preparation of samples from tablet dosage forms.

Conclusion

The reverse-phase HPLC method described in this application note is simple, rapid, and reliable for the quantitative determination of nomegestrol acetate in pharmaceutical

formulations. The method exhibits excellent linearity, precision, and accuracy, making it suitable for routine quality control analysis and stability studies in the pharmaceutical industry. The provided protocols and validation data demonstrate the robustness and suitability of the method for its intended purpose.

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